

Precision Synthesis of N-Methylated Polyamine Precursors: A Methodological Guide

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Compound of Interest

	<i>N,N',N''-</i>
Compound Name:	<i>Trimethylbis(hexamethylene)triamine</i>
	<i>ne</i>
CAS No.:	86018-07-7
Cat. No.:	B1587419

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Executive Summary

The selective

-methylation of polyamines (putrescine, spermidine, spermine) represents a significant challenge in synthetic organic chemistry due to the high nucleophilicity and structural similarity of the constituent amino groups.

-methylated precursors, such as

-methylspermidine and

-bis(ethyl)spermine, are critical molecular probes for studying polyamine transport systems (PTS), epigenetic modulation (LSD1/KDM1A inhibition), and ion channel gating.

This guide moves beyond generic alkylation protocols, which invariably yield intractable mixtures of regioisomers and over-alkylated quaternary salts. Instead, we define three high-fidelity pathways: Orthogonal Solid-Phase Synthesis (SPPS) for library generation, Fukuyama-

Mitsunobu Chemistry for secondary amine targeting, and Stepwise Reductive Amination for scale-up.

Part 1: Strategic Considerations in Polyamine Architecture

The synthesis of

-methylated polyamines requires a rigorous protection strategy to differentiate between primary () and secondary () amines.

The Selectivity Bottleneck

- Primary Amines (): Most accessible but prone to over-methylation (quaternization).
- Secondary Amines (): Sterically hindered and less nucleophilic; require activation (e.g., sulfonamides) or indirect synthesis via reductive amination.

Pathway Selection Matrix

Target Architecture	Recommended Strategy	Key Reagents	Scale
-Methylation (Terminal)	Reductive Amination	-Methylputrescine, Acrylonitrile	Gram to Kilo
-Methylation (Internal)	Fukuyama Synthesis	Nosyl-Cl, MeOH/DIAD, PhSH	Milligram to Gram
Library/Analogos	Solid-Phase (SPPS)	2-Cl-Trt Resin, Dde-OH, Fmoc-Cl	Milligram (High Throughput)

Part 2: Solution-Phase Synthesis (The "Workhorse" Pathway)

Target:

-Methylspermidine (Metabolically stable analog) Methodology: Michael Addition followed by Nitrile Reduction.

This protocol avoids direct methylation of spermidine, which is non-selective. Instead, we construct the polyamine backbone after establishing the methyl group.

Step 1: Synthesis of -Methylputrescine

Direct methylation of putrescine is inefficient. Use the Boc-protection route:

- Monoprotection: React putrescine (10 eq.) with (1 eq.) in dioxane/water to yield -Boc-1,4-diaminobutane.
- Formylation: React with ethyl formate to generate the -formyl derivative.
- Reduction: Reduce the formyl group using in THF to yield -Boc-methyl-1,4-diaminobutane.
- Deprotection: Cleave Boc with 4M HCl/Dioxane.

Step 2: Backbone Assembly (Michael Addition)

Reagents:

-Methylputrescine, Acrylonitrile, Ethanol.

- Dissolve
 - methylputrescine (10 mmol) in absolute EtOH (50 mL).
- Add Acrylonitrile (11 mmol, 1.1 eq.) dropwise at 0°C.
- Allow to warm to RT and stir for 16h. The reaction is self-validating; the disappearance of the primary amine signal in TLC indicates conversion to the nitrile intermediate.
 - Note: The secondary methylamine is less nucleophilic than the primary amine; however, steric hindrance usually directs addition to the primary amine if not protected. Correction: To ensure regioselectivity at the methylated end, one must use
 - benzyl-N-methyl-putrescine or protect the non-methylated end first.
 - Refined Protocol: It is cleaner to react
 - Boc-1,4-diaminobutane with Acrylonitrile first, reduce to spermidine, and then selectively methylate using the Fukuyama strategy (Part 3) or use
 - methyl-3-aminopropanal in a reductive amination with mono-protected putrescine.

Part 3: The Fukuyama-Mitsunobu Strategy (Precision Alkylation)

Target: Site-selective methylation of secondary amines (e.g.,

-methylspermidine).

This method utilizes the electron-withdrawing 2-nitrobenzenesulfonyl (Nosyl) group to render the amine acidic (

), enabling alkylation under neutral Mitsunobu conditions or direct alkylation with weak bases.

Experimental Workflow

- Nosylation:
 - Substrate:

-bis(Boc)-spermidine.

- Reagent: 2-Nitrobenzenesulfonyl chloride (NsCl),

,

, 0°C.

- Observation: The solution turns yellow. Monitor by TLC (EtOAc/Hex 1:1).

- Methylation (Mitsunobu):

- Dissolve Nosyl-protected polyamine in dry THF.

- Add MeOH (10 eq.) as the methyl source.

- Add Triphenylphosphine (

) (1.5 eq.).

- Add DIAD (Diisopropyl azodicarboxylate) dropwise at 0°C.

- Mechanism:[1][2][3] The activated alcohol (Me-O-PPh₃⁺) alkylates the sulfonamide.

- Denosylation (Deprotection):

- Reagents: Thiophenol (

),

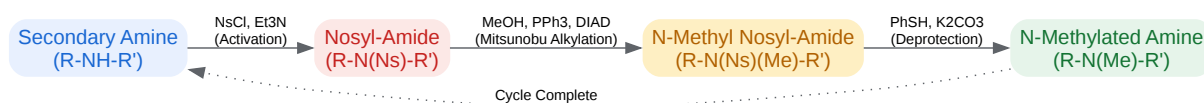
, DMF.

- Safety: Thiophenol is toxic and malodorous. Use a bleach trap.

- Result: The Nosyl group is cleaved, leaving the secondary

-methyl amine.

Visualization: Fukuyama Pathway



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Caption: The Fukuyama-Mitsunobu cycle allows for the alkylation of secondary amines under mild, neutral conditions, preventing over-alkylation.

Part 4: Orthogonal Solid-Phase Synthesis (SPPS)

Target: High-throughput generation of polyamine analogs. Resin: 2-Chlorotrityl chloride resin (prevents diketopiperazine formation and allows mild acid cleavage).

Orthogonal Protection Scheme

- Fmoc: Base labile (20% Piperidine). Used for chain extension.
- Dde: Hydrazine labile (2% Hydrazine). Used for temporary protection of primary amines to allow selective branching or methylation.
- Boc: Acid labile (TFA). Used for final cleavage.

Protocol: Resin-Bound Reductive Alkylation

- Loading: React diamine (e.g., putrescine, 10 eq.) with 2-Cl-Trt resin in DCM. Cap unreacted sites with MeOH.
- Chain Extension: Couple Fmoc-amino acids or Fmoc-amino-aldehydes.
- Selective Methylation (The "Dde" Trick):
 - If the target is a terminal

-methyl group:
 - Couple Dde-OH to the distal amine.

- Remove Dde with 2% Hydrazine/DMF (min). Crucial: Monitor UV absorbance of the dibenzofulvene-piperidine adduct to ensure Fmoc stability if present, though Dde removal is orthogonal.
- On-Resin Reductive Amination:
 - Wash resin with 1% AcOH/DMF.
 - Add Formaldehyde (37% aq., excess) and (5 eq.).
 - Shake for 2h.
- Cleavage: Treat resin with TFA/TIS/H₂O (95:2.5:2.5).

Part 5: Analytical Validation (HPLC-MS)

Polyamines are highly polar and lack chromophores, making standard C18/UV analysis impossible without derivatization (e.g., Dansyl-Cl). For precursor validation, Ion-Pair Chromatography is the gold standard, allowing detection of underivatized polyamines via MS or ELSD.

HPLC Protocol: The HFBA Method

Column: C18 Reverse Phase (e.g., Atlantis T3 or Phenomenex Gemini),

mm, 3 µm. Ion-Pairing Agent: Heptafluorobutyric Acid (HFBA).^[3] HFBA coats the C18 stationary phase and forms hydrophobic ion pairs with the protonated polyamines.

Parameter	Condition
Mobile Phase A	+ 0.1% HFBA
Mobile Phase B	Acetonitrile + 0.1% HFBA
Flow Rate	0.3 mL/min
Gradient	0-2 min: 5% B; 2-10 min: 5%
	40% B; 10-15 min: 40%
	90% B.
Detection	ESI-MS (Positive Mode). Monitor
	and
	.

Critical QC Check:

- -MeSpd elutes after Spermidine due to the hydrophobic methyl group.
- Quaternary salts (over-methylated impurities) will have distinct m/z values () and significantly different retention times.

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